

N-Boc-7-azaindole: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: 1-Boc-7-azaindole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of N-Boc-7-azaindole (tert-butyl 1H-pyrrolo[2,3-b]pyridine-1-carboxylate), a key building block in modern medicinal chemistry. This document summarizes essential quantitative data, details relevant experimental protocols for property determination, and includes visualizations to aid in understanding experimental workflows.

Core Physical Properties

N-Boc-7-azaindole is a colorless to pale yellow liquid at room temperature. Its key physical characteristics are summarized in the tables below.

Identifier	Value	Source
IUPAC Name	tert-butyl 1H-pyrrolo[2,3-b]pyridine-1-carboxylate	
Synonyms	1-Boc-7-azaindole, 1-(tert-Butoxycarbonyl)-7-azaindole	
CAS Number	138343-77-8	[1][2][3]
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂	[1][2][3]
Molecular Weight	218.25 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[2]

Property	Value	Conditions	Source
Density	1.135 g/mL	25 °C	[2]
Boiling Point (Predicted)	327.2 ± 34.0 °C	[3][4]	
Refractive Index (n _D)	1.546	20 °C	[2][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of N-Boc-7-azaindole.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (CDCl₃, 400 MHz) δ (ppm): 8.17 (dd, J = 4.7, 1.3 Hz, 1H), 7.74 (dd, J = 7.7, 1.4 Hz, 1H), 7.63 (d, J = 7.8 Hz, 2H), 7.36 (t, J = 7.9 Hz, 2H), 7.11 – 6.99 (m, 2H), 6.64 (dd, J = 7.7, 4.8 Hz, 1H).[5]
- ¹³C NMR (CDCl₃, 101 MHz) δ (ppm): 151.43, 148.68, 148.31, 138.47, 129.87, 125.69, 123.56, 108.42, 107.83.[5]

Experimental Protocols

Detailed methodologies for determining the key physical properties of N-Boc-7-azaindole are outlined below. These are generalized protocols and may require optimization for this specific compound.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a common and effective technique.

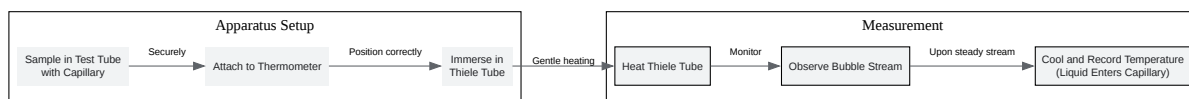
Materials:

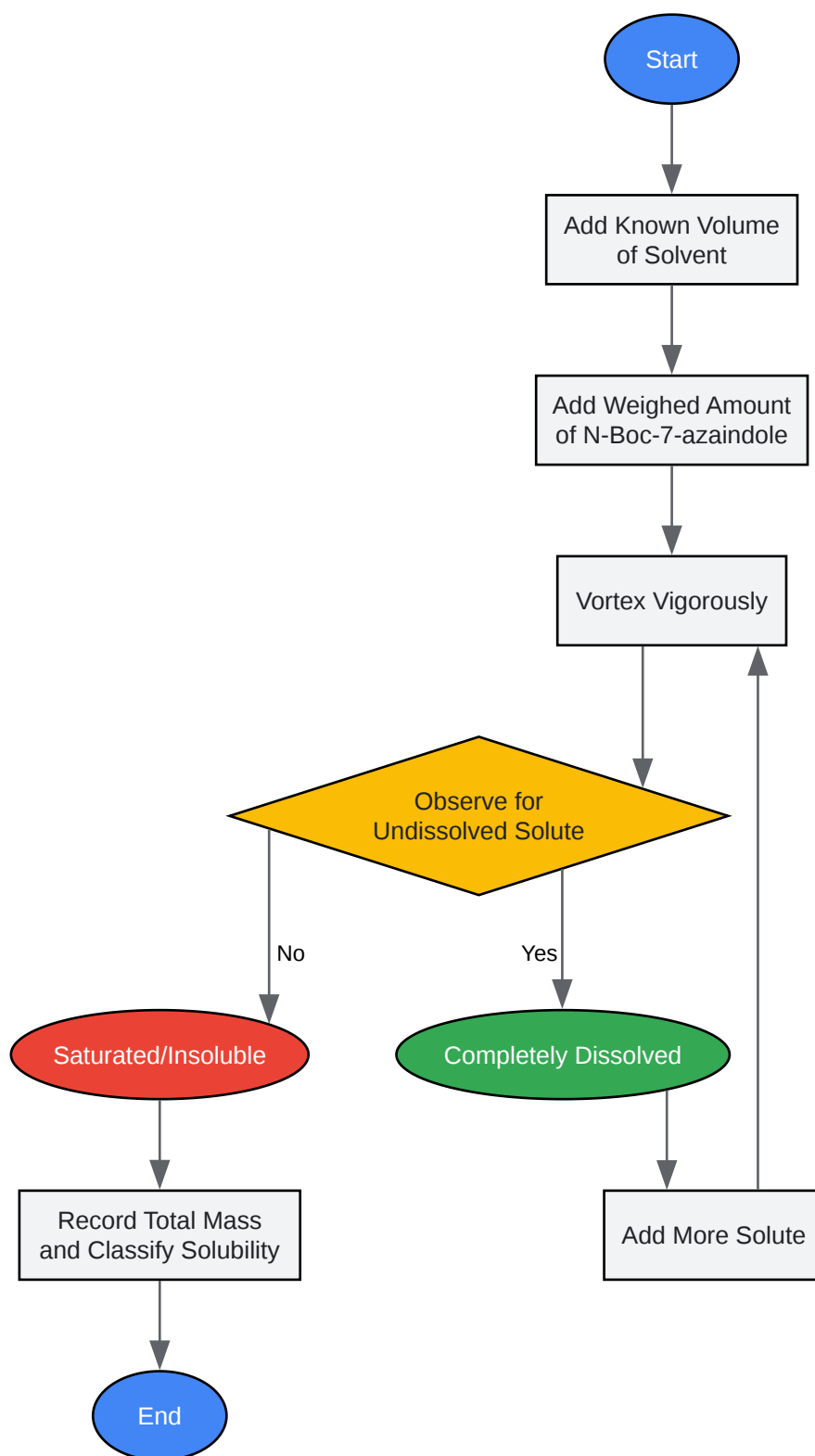
- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat-resistant oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Stand and clamps

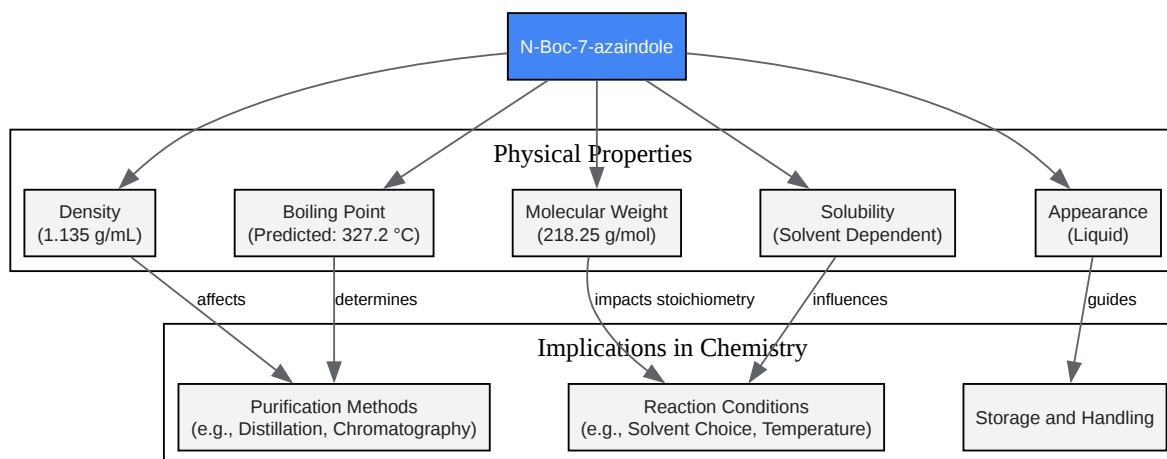
Procedure:

- **Sample Preparation:** A small amount of N-Boc-7-azaindole is placed into the small test tube.
- **Capillary Insertion:** The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.
- **Apparatus Assembly:** The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in the Thiele tube filled with oil, making sure the oil level is above the sample but below the opening of the test tube.

- **Heating:** The side arm of the Thiele tube is gently heated. The shape of the tube allows for convection currents to ensure uniform heating of the oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.







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